

# "managing lachrymatory effects of 2-Chloroacetophenone in the lab"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## *Compound of Interest*

Compound Name: 2-Chloroacetophenone

Cat. No.: B165298

[Get Quote](#)

## Technical Support Center: Managing 2-Chloroacetophenone

This technical support center provides guidance for researchers, scientists, and drug development professionals on managing the lachrymatory and other hazardous effects of **2-Chloroacetophenone (CN)** in a laboratory setting.

## Frequently Asked Questions (FAQs)

**Q1:** What is **2-Chloroacetophenone** and why does it require special handling?

**A1:** **2-Chloroacetophenone**, also known as CN gas, is a crystalline solid that is a potent lachrymator, meaning it causes tearing and severe irritation to the eyes.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is also a strong irritant to the skin, throat, and respiratory tract.[\[2\]](#)[\[4\]](#)[\[5\]](#) Acute inhalation can lead to chest burning and dyspnea, while skin contact can result in chemical burns.[\[2\]](#) Due to these hazardous properties, strict safety protocols must be followed.

**Q2:** What are the primary routes of exposure to **2-Chloroacetophenone** in a lab?

**A2:** The primary routes of occupational exposure are inhalation of its vapors or dust and direct contact with the skin and eyes.[\[2\]](#)[\[3\]](#)

**Q3:** What are the immediate symptoms of exposure?

A3: Immediate symptoms include a burning sensation and tearing in the eyes, blurred vision, irritation of the nose and throat, and skin redness or pain.[\[2\]](#)[\[6\]](#) High concentrations can cause coughing, shortness of breath, and potentially delayed pulmonary edema.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Q4: How should **2-Chloroacetophenone** be stored?

A4: It should be stored in a cool, dry, and well-ventilated area in a tightly closed container.[\[8\]](#)[\[9\]](#) [\[10\]](#)[\[11\]](#) It is sensitive to moisture and should be kept away from incompatible materials such as bases, amines, and alcohols.[\[4\]](#)[\[11\]](#)

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Accidental Spill	Improper handling, container failure.	<ol style="list-style-type: none"><li>1. Evacuate the immediate area.<sup>[8]</sup></li><li>2. Ensure adequate ventilation.<sup>[8]</sup></li><li>3. Wear appropriate Personal Protective Equipment (PPE), including a respirator, chemical-resistant gloves, and safety goggles.<sup>[8][9]</sup></li><li>4. For small spills, absorb with an inert dry material (e.g., sand, dry earth) and place in a sealed container for disposal.<sup>[1]</sup></li><li>5. For large spills, dike the area to prevent spreading.<sup>[8]</sup></li><li>6. Avoid generating dust.<sup>[5][9]</sup></li></ol>
Eye Contact	Inadequate eye protection, splash from handling.	<ol style="list-style-type: none"><li>1. Immediately flush eyes with copious amounts of water for at least 15-30 minutes, removing contact lenses if present and easy to do.<sup>[5][6][8][9]</sup></li><li>2. Seek immediate medical attention.<sup>[5][8][9]</sup></li></ol>
Skin Contact	Insufficient protective clothing, accidental splash.	<ol style="list-style-type: none"><li>1. Immediately remove all contaminated clothing.<sup>[1][3]</sup></li><li>2. Wash the affected skin area thoroughly with soap and plenty of water.<sup>[1][3][8]</sup></li><li>3. Seek immediate medical attention, even if no symptoms are immediately apparent.<sup>[1]</sup></li></ol>
Inhalation	Inadequate ventilation, improper handling outside of a fume hood.	<ol style="list-style-type: none"><li>1. Move the individual to fresh air immediately.<sup>[3][5][8]</sup></li><li>2. If breathing is difficult or has stopped, provide artificial</li></ol>

respiration.[5][8] 3. Seek immediate medical attention. [5][8][9] Medical observation may be required as symptoms like pulmonary edema can be delayed.[6][7]

## Data Presentation

### Physical and Chemical Properties of 2-Chloroacetophenone

Property	Value
Molecular Formula	C8H7ClO
Molecular Weight	154.6 g/mol [1]
Appearance	Colorless to gray crystalline solid[3][12][13]
Odor	Sharp, irritating, sometimes described as floral or like apple blossoms[1][3][12]
Melting Point	54-56 °C (129.2-132.8 °F)[5][14]
Boiling Point	244-245 °C (471-473 °F)[1][5][14]
Vapor Pressure	0.0054 mmHg at 20 °C (68 °F)[5]
Vapor Density	5.2 (Air = 1)[1]
Specific Gravity	1.324 g/cm <sup>3</sup> [5]
Water Solubility	Insoluble[1][5][14]
Flash Point	118 °C (244.4 °F)[14]

### Occupational Exposure Limits

Organization	Limit
OSHA PEL (8-hour TWA)	0.05 ppm (0.3 mg/m <sup>3</sup> )[3][6]
NIOSH REL (10-hour TWA)	0.05 ppm (0.3 mg/m <sup>3</sup> )[4][6]
ACGIH TLV (8-hour TWA)	0.05 ppm[4][15]
NIOSH IDLH	15 mg/m <sup>3</sup> [1][4]

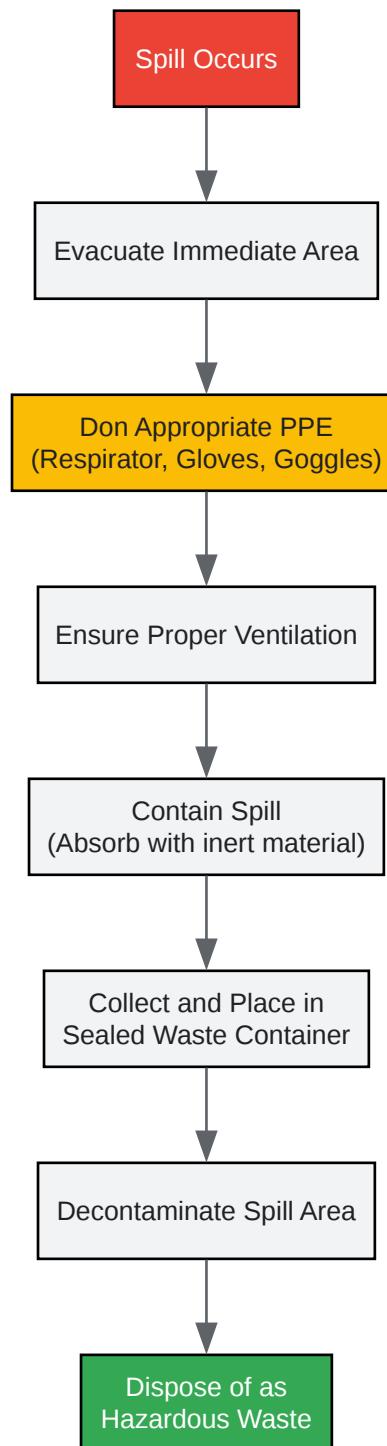
## Experimental Protocols

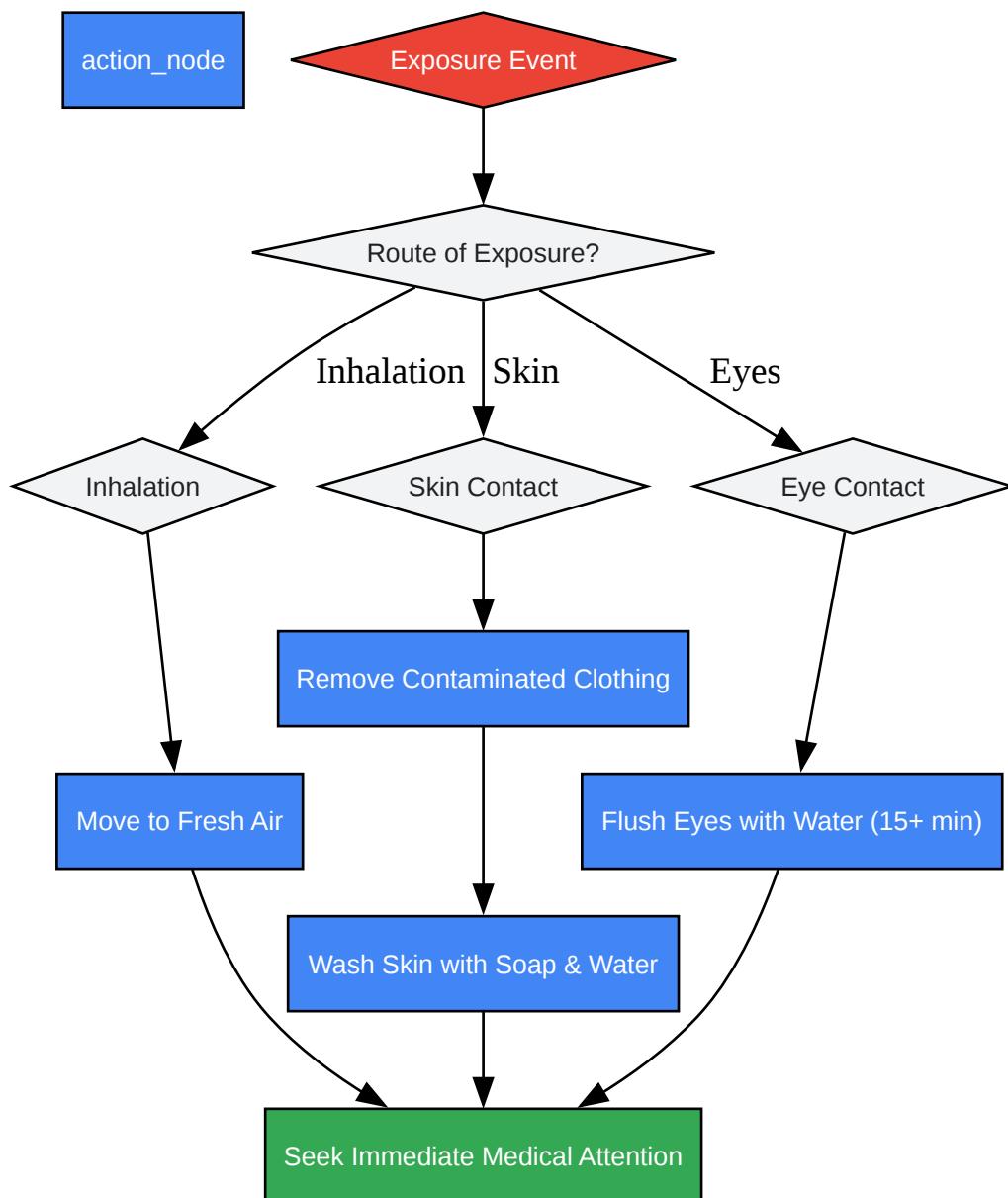
### Standard Handling Protocol for 2-Chloroacetophenone

- Engineering Controls: All work with **2-Chloroacetophenone** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[16] Emergency eyewash stations and safety showers must be readily accessible.[8]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical splash goggles that meet ANSI Z.87.1 standards.[16]
  - Skin Protection: Wear chemical-resistant gloves (e.g., butyl rubber) and a lab coat.[5] Ensure shoes are closed-toe.[16]
  - Respiratory Protection: For situations with potential for exposure above the PEL, a NIOSH-approved respirator is required.[9]
- Handling:
  - Avoid creating dust when handling the solid form.[5][9]
  - Wash hands thoroughly after handling.[5][8]
  - Do not eat, drink, or smoke in the laboratory.[8]
- Decontamination:

- Decontaminate work surfaces with a suitable solution (e.g., a solution of soda ash or alcoholic caustic soda has been recommended).[\[14\]](#)
- All contaminated waste must be disposed of as hazardous waste according to institutional and local regulations.

## Visualizations



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-CHLOROACETOPHENONE | CAMEO Chemicals | NOAA [[cameochemicals.noaa.gov](http://cameochemicals.noaa.gov)]

- 2. epa.gov [epa.gov]
- 3. 2-Chloroacetophenone | C8H7ClO | CID 10757 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Chloroacetophenone | 532-27-4 [chemicalbook.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. nj.gov [nj.gov]
- 7. ICSC 0128 - 2-CHLOROACETOPHENONE [inchem.org]
- 8. synquestlabs.com [synquestlabs.com]
- 9. sds.chemtel.net [sds.chemtel.net]
- 10. static.cymitquimica.com [static.cymitquimica.com]
- 11. assets.thermofisher.cn [assets.thermofisher.cn]
- 12. Chloroacetophenone (CN): Riot Control/Tear Agent | NIOSH | CDC [cdc.gov]
- 13.  $\alpha$ -CHLOROACETOPHENONE (PHENACYL CHLORIDE; 2-CHLOROACETOPHENONE) | Occupational Safety and Health Administration [osha.gov]
- 14. nbino.com [nbino.com]
- 15. echemi.com [echemi.com]
- 16. Lachrymators | Laboratory Safety | Safety | Department of Environmental Health and Safety | Brandeis University [brandeis.edu]
- To cite this document: BenchChem. ["managing lachrymatory effects of 2-Chloroacetophenone in the lab"]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165298#managing-lachrymatory-effects-of-2-chloroacetophenone-in-the-lab>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)